

# synonyms for 2,2-Difluoro-2-(fluorosulfonyl)acetic acid

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## Compound of Interest

Compound Name: 2,2-Difluoro-2-(fluorosulfonyl)acetic acid

Cat. No.: B116668

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## An In-depth Technical Guide to 2,2-Difluoro-2-(fluorosulfonyl)acetic Acid

For researchers, scientists, and professionals in drug development, **2,2-Difluoro-2-(fluorosulfonyl)acetic acid** is a valuable reagent, primarily utilized as a precursor for the generation of difluorocarbene, a key intermediate in various fluorination reactions. This guide provides a comprehensive overview of its synonyms, properties, and detailed experimental protocols for its application.

## Synonyms and Identifiers

**2,2-Difluoro-2-(fluorosulfonyl)acetic acid** is known by several names in chemical literature and supplier catalogs. A comprehensive list of its synonyms and identifiers is provided below for easy reference.

| Identifier Type   | Value                                                       |
|-------------------|-------------------------------------------------------------|
| IUPAC Name        | 2,2-difluoro-2-(fluorosulfonyl)acetic acid[1]               |
| CAS Number        | 1717-59-5[1][2][3][4]                                       |
| Molecular Formula | C <sub>2</sub> HF <sub>3</sub> O <sub>4</sub> S[1][2][3][4] |
| Molecular Weight  | 178.09 g/mol [1][4][5][6]                                   |
| InChI             | InChI=1S/C2HF3O4S/c3-2(4,1(6)7)10(5,8)9/h(H,6,7)[1][5]      |
| InChIKey          | VYDQUABHDFWIIX-UHFFFAOYSA-N[1][2][5]                        |
| SMILES            | OC(=O)C(F)(F)S(F)(=O)=O[2][5]                               |
| Synonyms          | (Fluorosulfonyl)difluoroacetic acid[3][7]                   |
|                   | 2-(Fluorosulfonyl)difluoroacetic acid[4][8]                 |
|                   | 2,2-difluoro-2-fluorosulfonyl acetic acid[2]                |
|                   | 2-fluorosulfonyl difluoroacetic acid[2]                     |
|                   | 2-fluorosulphonyl difluoroacetic acid[2]                    |
|                   | difluoro(fluorosulfonyl)acetic acid[2]                      |
|                   | fluorosulfonyldifluoroacetic acid[2]                        |
|                   | 2,2-difluoro-2-fluorosulfonyl acetate[2]                    |
|                   | 2,2-difluoro-2-fluorosulfonyl-acetic acid[2]                |

## Physicochemical Properties

A summary of the key physical and chemical properties of **2,2-Difluoro-2-(fluorosulfonyl)acetic acid** is presented in the table below.

| Property         | Value                                      | Source |
|------------------|--------------------------------------------|--------|
| Appearance       | Colorless to almost colorless clear liquid | TCI    |
| Boiling Point    | 153 °C (lit.)                              | [2][5] |
| Density          | 1.723 g/mL at 25 °C (lit.)                 | [3][5] |
| Refractive Index | n <sub>20</sub> /D 1.36 (lit.)             | [3][5] |
| Flash Point      | > 230 °F (> 110 °C) - closed cup           | [3]    |
| Vapor Pressure   | 0.158 mmHg at 25 °C                        | [3]    |

## Spectroscopic Data

Key spectroscopic data for **2,2-Difluoro-2-(fluorosulfonyl)acetic acid** are summarized below.

| Spectrum Type             | Data Highlights              | Source        |
|---------------------------|------------------------------|---------------|
| Mass Spectrometry (GC-MS) | Exact Mass: 177.954764 g/mol | [9]           |
| ATR-IR Spectra            | Available from supplier      | Sigma-Aldrich |

## Experimental Protocols

**2,2-Difluoro-2-(fluorosulfonyl)acetic acid** is a key reagent for generating difluorocarbene. Detailed experimental protocols for the synthesis of its derivatives and their subsequent use in organic synthesis are provided below.

### Protocol 1: Synthesis of Trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate

This protocol details the synthesis of trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate, a more versatile difluorocarbene precursor.[1]

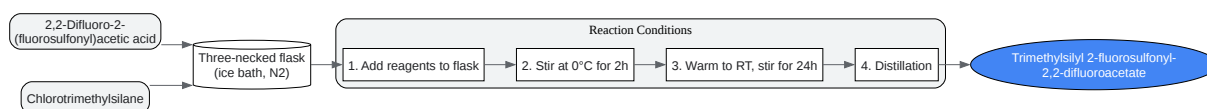
Materials:

- **2,2-Difluoro-2-(fluorosulfonyl)acetic acid** (150 g, 0.84 mol)
- Chlorotrimethylsilane (363 g, 3.2 mol)
- Ice bath
- Nitrogen gas supply
- 500-mL, round-bottomed, three-necked flask with magnetic stirrer and addition funnel

Procedure:

- Charge the flask with 150 g of **2,2-Difluoro-2-(fluorosulfonyl)acetic acid**.
- With a slow nitrogen flow and cooling with an ice bath, add 363 g of chlorotrimethylsilane dropwise with stirring over a 2-hour period.
- After the addition is complete, allow the mixture to warm to room temperature and stir with nitrogen bubbling for 24 hours.
- Distill the product mixture to obtain trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate.

Yield: 175 g (83%) Boiling Point: 52°C at 15 mm Hg



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Synthesis of Trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate.

## Protocol 2: Difluorocyclopropanation of n-Butyl Acrylate

This protocol describes the use of trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate as a difluorocarbene source for the cyclopropanation of an alkene.<sup>[1]</sup>

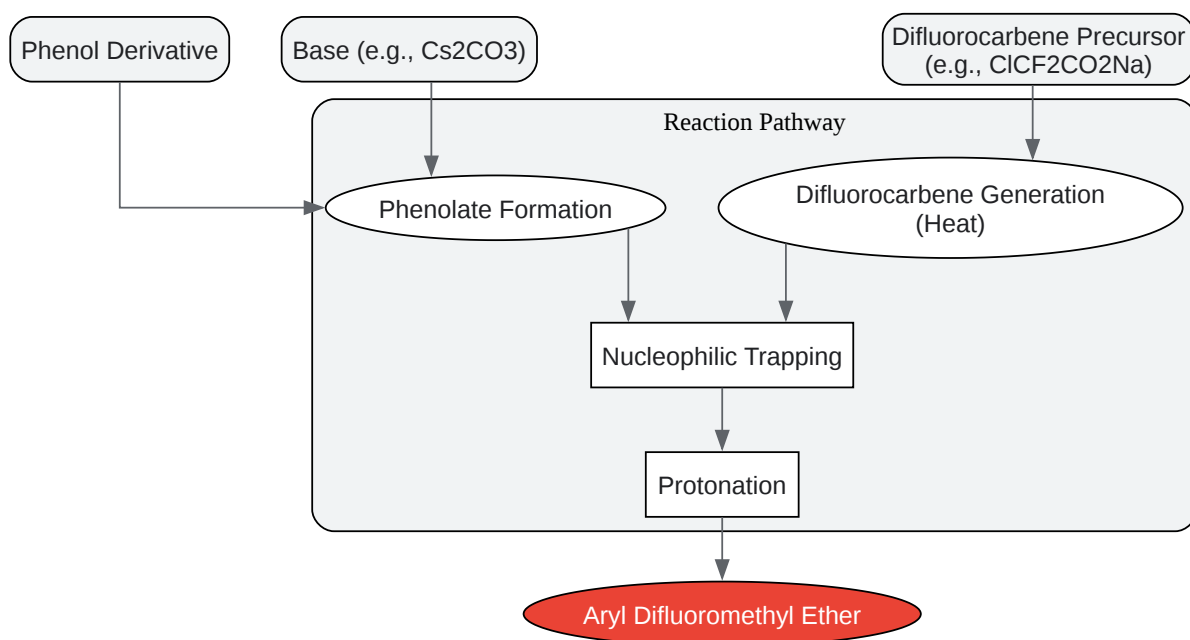
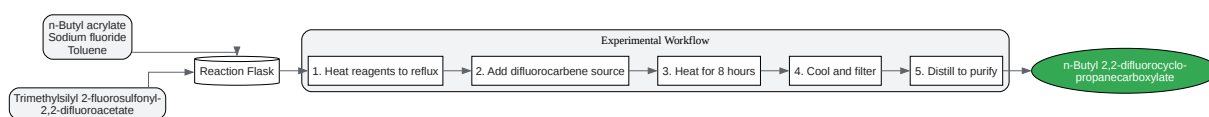
Materials:

- Toluene (200 mL)
- Sodium fluoride (0.4 g)
- n-Butyl acrylate (20 g, 0.156 mol)
- Trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate (62.5 g, 0.31 mol)
- Celite
- 500-mL, round-bottomed, three-necked flask with magnetic stirrer, condenser, and addition funnel

Procedure:

- Charge the flask with 200 mL of toluene, 0.4 g of sodium fluoride, and 20 g of n-butyl acrylate.
- Heat the solution to reflux with slow nitrogen bubbling and stirring for 1 hour.
- Add trimethylsilyl 2-fluorosulfonyl-2,2-difluoroacetate dropwise.
- Heat the mixture for 8 hours.
- Cool the mixture and filter through a Celite pad.
- Remove toluene by simple distillation at atmospheric pressure.
- Distill the residue at reduced pressure to obtain the product.

Product: n-Butyl 2,2-difluorocyclopropanecarboxylate Yield: 15.4 g (55%) Boiling Point: 99-101°C at 58 mm Hg



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